

# Introduction: The Profile of a Potent Aroma Chemical

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## Compound of Interest

Compound Name: *cis-3-Hexenyl isobutyrate*

Cat. No.: B1580806

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**cis-3-Hexenyl isobutyrate** (CAS No. 41519-23-7) is an ester recognized for its potent, diffusive green, and fruity aroma, often described as reminiscent of cut grass and apple.<sup>[1]</sup> This olfactory profile makes it a valuable ingredient in the flavor and fragrance industries, where it is used to impart naturalness and modern notes to floral, citrus, and fruit compositions.<sup>[1][2]</sup> Naturally occurring in plants such as quince peel, guavas, and Scotch spearmint oil, **cis-3-Hexenyl isobutyrate** is also synthesized as a nature-identical compound to ensure consistent quality and preserve natural resources.<sup>[2]</sup> As with any chemical intended for use in consumer products, a thorough evaluation of its toxicological profile is essential to ensure human safety.

This guide provides a comprehensive overview of the available toxicological data for **cis-3-Hexenyl isobutyrate**, synthesizing findings from key industry safety assessments and regulatory resources. The narrative emphasizes the causality behind experimental choices and the logic of risk assessment strategies, such as the use of read-across data.

## Executive Summary of Toxicological Profile

The toxicological profile of **cis-3-Hexenyl isobutyrate** is well-characterized, primarily through the efforts of the Research Institute for Fragrance Materials (RIFM). The key findings indicate a low order of acute toxicity. While it is classified as a skin irritant, it is not expected to be genotoxic, phototoxic, or a reproductive toxicant at current exposure levels.<sup>[3][4]</sup> A potential for skin sensitization has been identified, leading to the establishment of safe use levels in final products.<sup>[2][3]</sup> For several endpoints, data from structurally similar molecules (read-across

analogues) have been used to complete the safety assessment, a scientifically accepted practice to avoid unnecessary animal testing.

## Core Toxicological Endpoints

### Acute Toxicity

The assessment of acute toxicity determines the potential for adverse effects from a single, short-term exposure to a substance. For **cis-3-Hexenyl isobutyrate**, the data indicate a low level of acute toxicity via both oral and dermal routes.

**Rationale for Study Design:** The median lethal dose (LD50) is a standardized measure used to express the acute toxicity of a substance. It represents the dose required to be lethal to 50% of a tested animal population. High LD50 values are indicative of low acute toxicity. The oral route is relevant for potential ingestion of food and cosmetic products, while the dermal route is critical for fragrance ingredients applied to the skin.

Endpoint	Species	Route	Value	Classification	Source
LD50	Rat	Oral	> 5000 mg/kg	Low Toxicity	<a href="#">[1]</a> <a href="#">[4]</a>
LD50	Rabbit	Dermal	> 5000 mg/kg	Low Toxicity	<a href="#">[1]</a> <a href="#">[4]</a>
Acute Inhalation	-	Inhalation	Data not available	-	<a href="#">[4]</a>

These high LD50 values suggest that **cis-3-Hexenyl isobutyrate** is not a significant acute hazard through ingestion or skin contact.

### Skin and Eye Irritation

Irritation studies evaluate the potential for a substance to cause reversible inflammatory reactions at the site of contact.

- Skin Irritation:** **cis-3-Hexenyl isobutyrate** is classified as a skin irritant.[\[4\]](#)[\[5\]](#) Safety Data Sheets (SDS) consistently carry the hazard statement "Causes skin irritation," indicating that direct contact may lead to redness, pain, or inflammation.[\[4\]](#)[\[6\]](#) Standard protocols for such

evaluations, like those outlined by the Organisation for Economic Co-operation and Development (OECD), involve applying the substance to the skin of test animals and scoring the resulting erythema (redness) and edema (swelling).

- Eye Irritation: The substance is reported to cause mild or temporary eye irritation.[\[4\]](#) Direct contact with the eyes should be avoided. Precautionary statements on SDSs recommend rinsing cautiously with water for several minutes if contact occurs.[\[5\]](#)

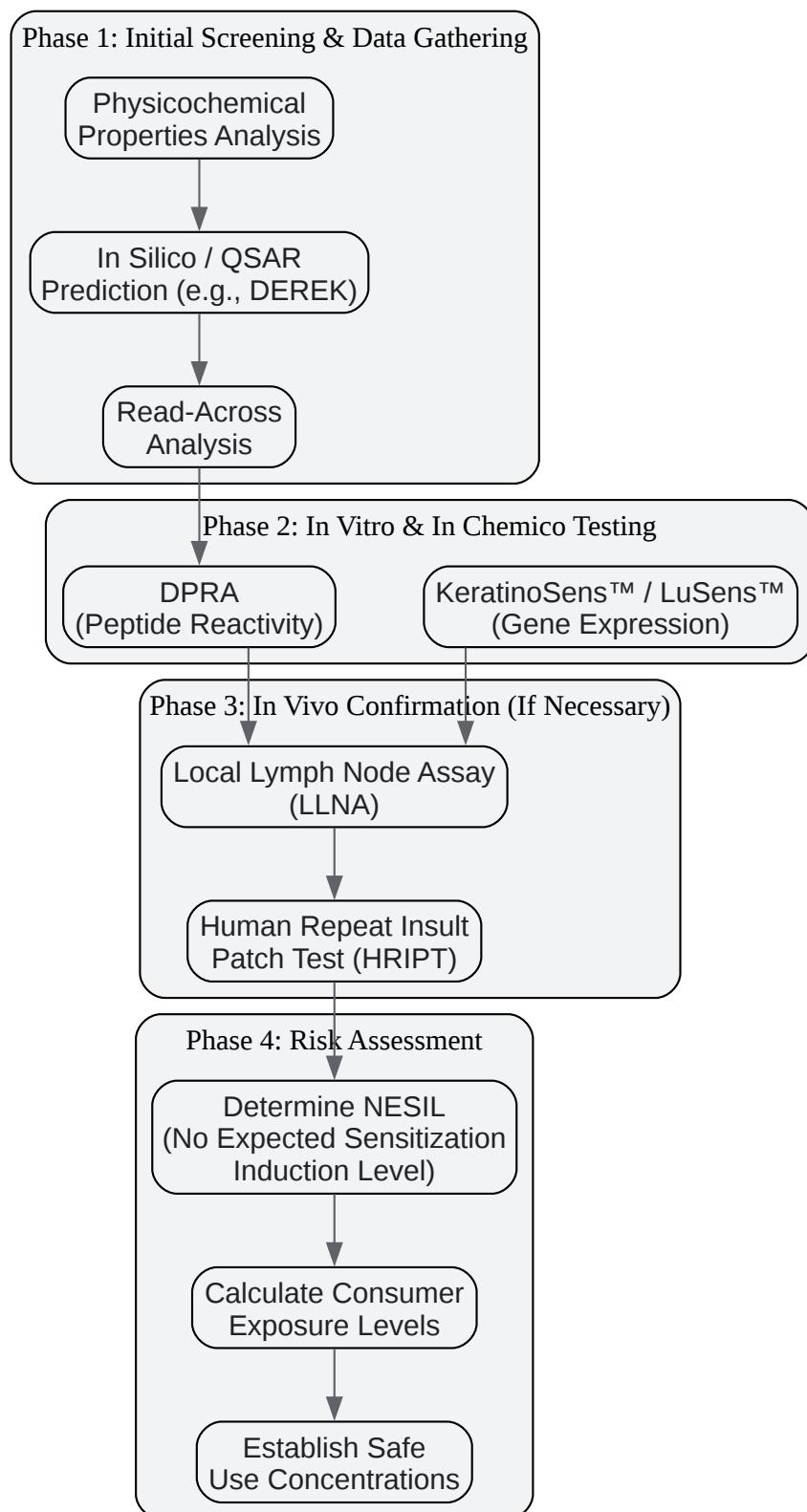
## Skin Sensitization

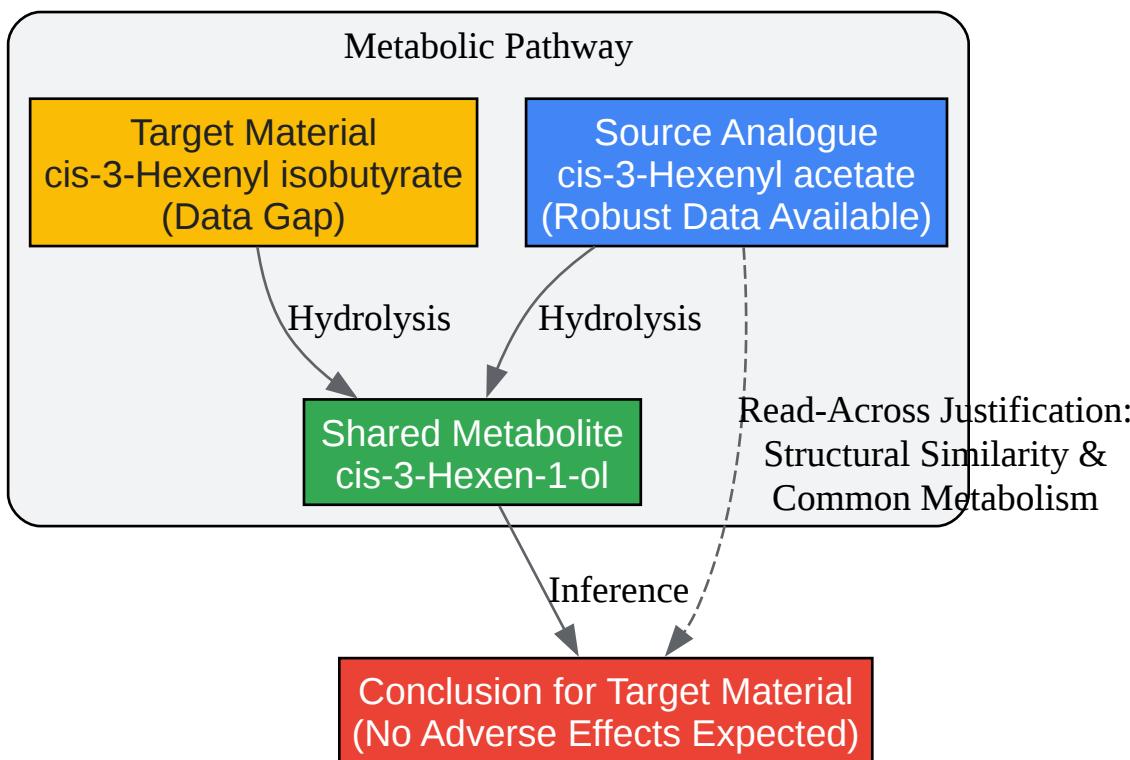
Skin sensitization is an allergic response mediated by the immune system that occurs after repeated exposure to a substance. It is a critical endpoint for fragrance ingredients.

The RIFM has concluded that **cis-3-Hexenyl isobutyrate** has the potential to induce skin sensitization in a small fraction of susceptible individuals.[\[2\]](#) This conclusion is based on a weight-of-evidence approach, which includes data from human tests and read-across analogues.

- Key Finding: To manage this risk, RIFM has established a No Expected Sensitization Induction Level (NESIL) of 1000 µg/cm<sup>2</sup>.[\[3\]](#) The NESIL is a critical value in Quantitative Risk Assessment (QRA) for fragrances; it represents the highest exposure level that is not expected to induce sensitization in humans. This value is used to determine maximum acceptable concentration levels for the ingredient in various consumer product categories.[\[2\]](#)
- Human Studies: Notably, a human maximization test conducted on a structurally related material, cis-3-hexenyl butyrate (10%), did not produce any skin sensitization reactions.[\[3\]](#)

The diagram below illustrates a generalized workflow for assessing skin sensitization potential, a process central to the safety evaluation of fragrance ingredients.





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Logic of the read-across approach for toxicity assessment.

- Results: The OECD 422 study on the read-across analogue yielded a No Observed Adverse Effect Level (NOAEL). After applying a default safety factor, a derived NOAEL of 333 mg/kg/day was established for the repeated dose and reproductive toxicity endpoints. [3]
- Risk Assessment: The Margin of Exposure (MOE) was calculated by comparing this derived NOAEL to the estimated total systemic exposure from consumer product use (0.69 µg/kg/day). The resulting MOE is very large (482,609), indicating that systemic exposure is far below levels that would be of concern. [3] Therefore, the MOE is considered adequate for both repeated dose and reproductive toxicity endpoints. [3]

## Conclusion and Risk Management

The comprehensive toxicological assessment of **cis-3-Hexenyl isobutyrate** reveals a favorable safety profile for its use as a fragrance and flavor ingredient at current levels of use. It exhibits low acute toxicity and is not a concern for genotoxicity or reproductive toxicity.

The primary toxicological considerations are local effects upon direct contact: skin irritation and the potential for skin sensitization. The risk of skin irritation is managed through appropriate handling and dilution in final product formulations. The risk of sensitization is managed by adhering to the safe concentration limits established by industry bodies like the International Fragrance Association (IFRA), based on the RIFM's QRA. This ensures that consumer exposure remains below the threshold expected to induce an allergic reaction.

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- To cite this document: BenchChem. [Introduction: The Profile of a Potent Aroma Chemical]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1580806#toxicological-data-for-cis-3-hexenyl-isobutyrate>

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